

An In-depth Technical Guide to the Physicochemical Properties of 4,7-Dihydroxycoumarin

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Compound of Interest

Compound Name: 4,7-Dihydroxycoumarin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,7-Dihydroxycoumarin is a naturally occurring phenolic compound belonging to the coumarin family, a class of benzopyrones widely distributed in the plant kingdom.[1] This molecule, also known as 4,7-dihydroxy-2H-chromen-2-one, has garnered significant interest in the scientific community due to its versatile biological activities.[2][3] It serves as a crucial scaffold in medicinal chemistry for the synthesis of derivatives with a wide range of pharmacological properties, including anticoagulant, antioxidant, anti-inflammatory, and anticancer effects.[3][4][5] Understanding the fundamental physicochemical properties of **4,7-dihydroxycoumarin** is paramount for its application in drug design, formulation development, and as a fluorescent probe in analytical chemistry.[3] This guide provides a comprehensive overview of its core physicochemical characteristics, experimental protocols for their determination, and insights into its biological significance.

Physicochemical Properties of 4,7-Dihydroxycoumarin

The physicochemical properties of **4,7-dihydroxycoumarin** are summarized in the table below. These parameters are critical for predicting its behavior in biological systems and for designing experimental studies.

Property	Value	Reference(s)
IUPAC Name	4,7-dihydroxychromen-2-one	[2]
Chemical Formula	C ₉ H ₆ O ₄	[2][3]
Molecular Weight	178.14 g/mol	[2][3]
Appearance	Solid; Light yellow to yellow to orange crystalline powder	[2][3]
Melting Point	263 - 282 °C (decomposes)	[2][3]
Solubility	Soluble in DMSO (60 mg/mL), THF, and DMF; Sparingly soluble in aqueous buffers	[1][6]
logP (XLogP3-AA)	0.9	[2]
pKa	Not experimentally determined for the parent compound.	
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	4	[2]

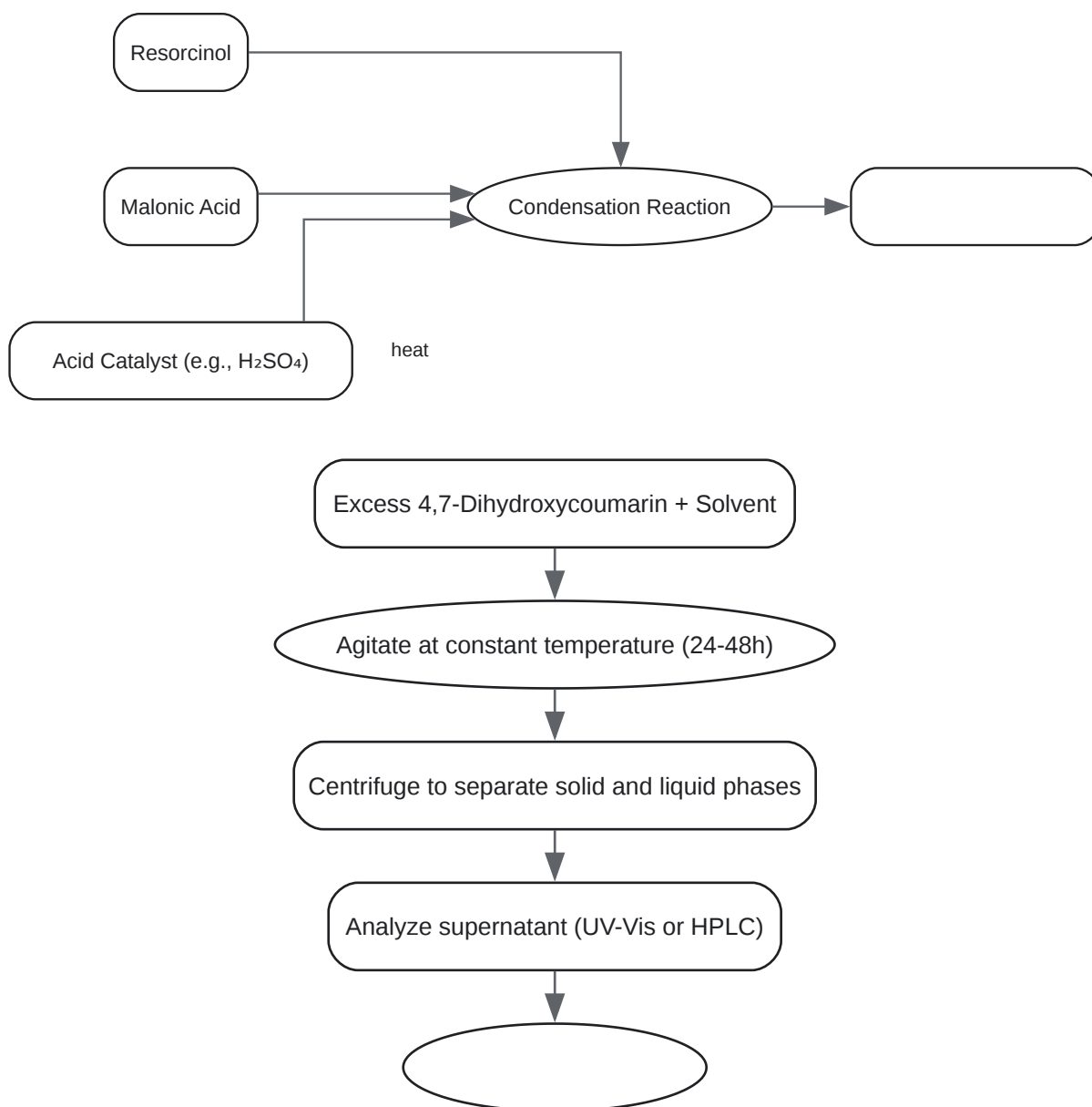
Experimental Protocols

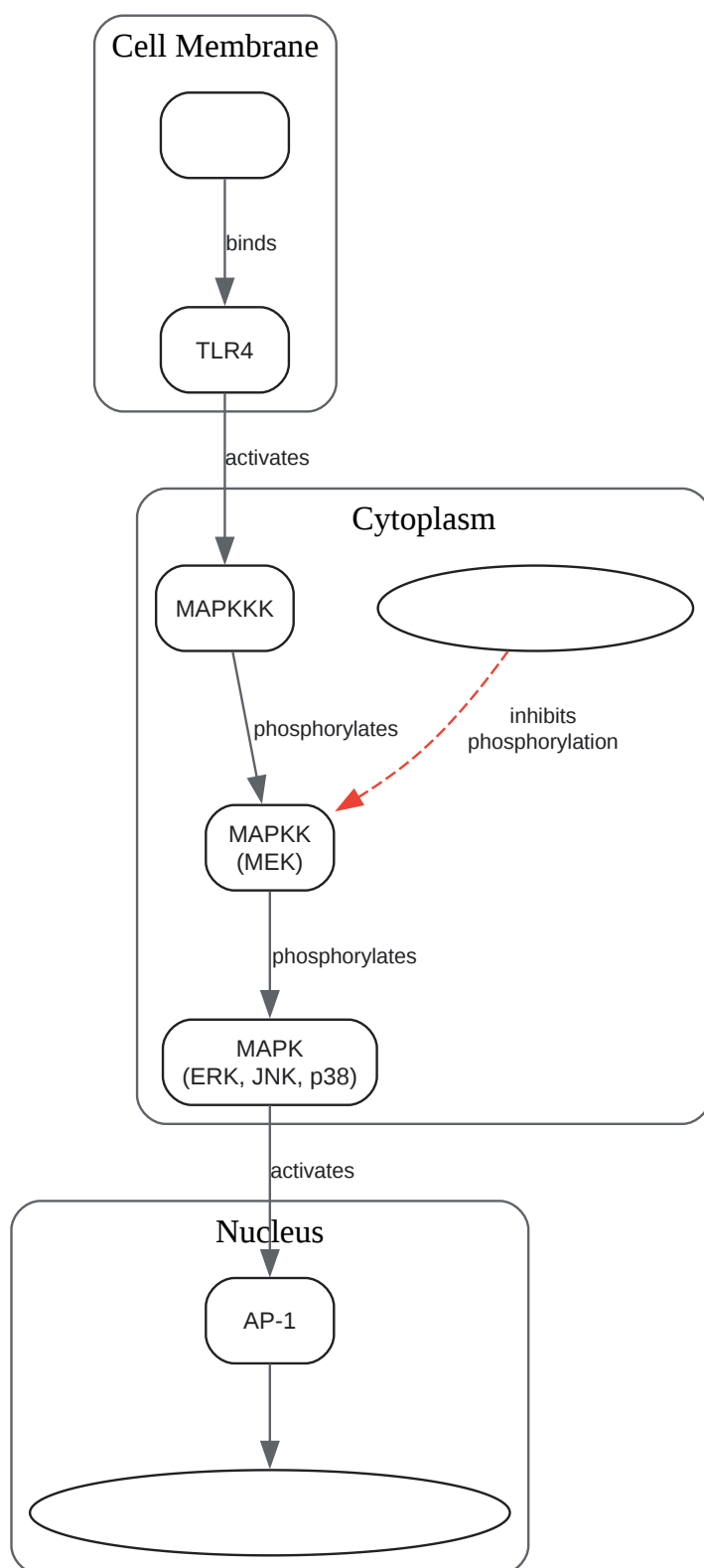
Detailed methodologies for determining key physicochemical parameters are crucial for reproducible research. Below are outlines of standard experimental protocols relevant to **4,7-dihydroxycoumarin**.

Synthesis of 4,7-Dihydroxycoumarin

A common method for the synthesis of 4-hydroxycoumarins is the von Pechmann condensation. For **4,7-dihydroxycoumarin**, a typical synthesis involves the reaction of a phenol with a β -ketoester in the presence of an acid catalyst. A more specific approach for **4,7-dihydroxycoumarin** involves the reaction of resorcinol with malonic acid or its derivatives.

Workflow for a plausible synthesis route:





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